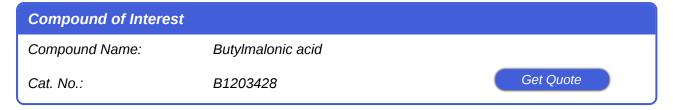


Application Notes and Protocols: Purification of Butylmalonic Acid by Recrystallization

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a detailed protocol for the purification of **butylmalonic acid** via recrystallization. **Butylmalonic acid** is a valuable building block in organic synthesis, particularly in the preparation of pharmaceutical compounds and other fine chemicals. Achieving high purity is critical for downstream applications. This protocol outlines a general and effective method for purifying crude **butylmalonic acid**, leveraging its solubility properties. While specific quantitative solubility data for **butylmalonic acid** in various organic solvents is limited in publicly available literature, this protocol is based on established methods for the recrystallization of substituted malonic acids and the known high solubility of **butylmalonic acid** in water at room temperature.[1]

Physicochemical Properties of Butylmalonic Acid

A comprehensive understanding of the physical and chemical properties of **butylmalonic acid** is essential for its proper handling and purification.



Property	Value	Reference
Molecular Formula	C7H12O4	[2]
Molecular Weight	160.17 g/mol	[2]
Appearance	White crystalline powder/solid	[1]
Melting Point	105-107 °C	[3]
Water Solubility	438 g/L at 25 °C	[1][4]
CAS Number	534-59-8	[2]

Solubility Profile

The selection of an appropriate solvent system is the most critical step in developing a successful recrystallization protocol. The ideal solvent should dissolve the compound sparingly or not at all at room temperature but show high solubility at an elevated temperature. Based on the high solubility of **butylmalonic acid** in water at room temperature, water alone is not an ideal recrystallization solvent.[1] A mixed solvent system, such as methanol/water or ethanol/water, is often effective for purifying substituted malonic acids.[5]



Solvent	Temperature	Solubility	Notes
Water	25 °C	438 g/L	Highly soluble, suggesting it is a good solvent for dissolving the crude product but may not be ideal for achieving high recovery upon cooling unless used in a mixed solvent system. [1][4]
Methanol/Water	-	Qualitative: Soluble	A common and effective solvent system for the recrystallization of substituted malonic acids.[5] The ratio can be optimized to achieve desired solubility characteristics.
Ethanol/Water	-	Qualitative: Soluble	Another viable mixed solvent system for dicarboxylic acids.
Diethyl Ether	-	-	Often used as a wash solvent for the isolated crystals to remove non-polar impurities. [6]
Ethyl Acetate	-	-	Can be used for extraction of the product from aqueous solutions following acidification.[7]



Experimental Protocol: Recrystallization of Butylmalonic Acid

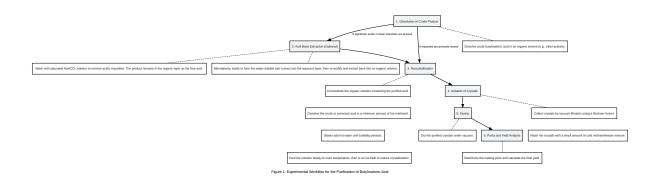
This protocol is a generalized procedure based on methods for purifying substituted malonic acids and may require optimization for specific sample impurities and scales.[5][7][8]

3.1. Materials and Equipment

- Crude butylmalonic acid
- Methanol
- Deionized water
- Hydrochloric acid (HCl, concentrated)
- Sodium bicarbonate (NaHCO₃, saturated aqueous solution)
- · Ethyl acetate
- Anhydrous sodium sulfate (Na₂SO₄)
- Erlenmeyer flasks
- Heating mantle or hot plate with magnetic stirrer
- Reflux condenser
- Separatory funnel
- Büchner funnel and flask
- Vacuum source
- Filter paper
- pH paper or pH meter



- Rotary evaporator
- 3.2. Experimental Workflow Diagram



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